

Technical Guide: FATRICE Monomer Synthesis and Polymerization

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Compound of Interest

Compound Name: 2,2,2-Trichloroethyl-2-fluoroacrylate

CAS No.: 98120-00-4

Cat. No.: B1597954

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Executive Summary & Chemical Identity

FATRICE is the technical acronym for 2,2,2-trichloroethyl α -fluoroacrylate.[1] It is a specialized fluorinated monomer used primarily in the synthesis of high-performance fluoropolymers for optical applications, such as plastic optical fibers (POF) and waveguides.

Unlike its fully fluorinated counterpart FATRIFE (2,2,2-trifluoroethyl α -fluoroacrylate), FATRICE incorporates chlorine atoms into the ester side chain. This modification allows for precise tuning of the refractive index (RI)—chlorine increases the RI, while fluorine decreases it—enabling the creation of core-cladding structures with graded refractive indices when copolymerized.

Chemical Profile

Property	Specification
Common Name	FATRICE
IUPAC Name	2,2,2-trichloroethyl 2-fluoroacrylate
Chemical Formula	C ₅ H ₄ Cl ₃ FO ₂
Molecular Weight	~221.44 g/mol
Key Functional Group	α-Fluoroacrylate (C=C(F)-COOR)
Primary Utility	Refractive index modulation in optical polymers

Monomer Synthesis

The synthesis of FATRICE belongs to the class of α-fluoroacrylate esterifications. Because α-fluoroacrylates are highly reactive and prone to spontaneous polymerization, their synthesis requires controlled conditions and the use of polymerization inhibitors.

Synthetic Pathway

The most robust route described in literature (Cracowski, Montembault, Ameduri et al.) involves the esterification of α-fluoroacryloyl chloride with 2,2,2-trichloroethanol.

Reaction Scheme (DOT Visualization)

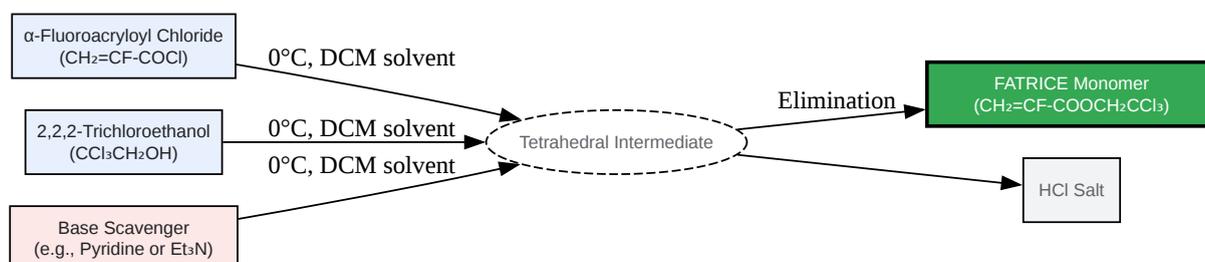


Figure 1: Esterification pathway for FATRICE synthesis.

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[2]

Protocol Highlights

- Reagents: α -Fluoroacryloyl chloride (acylating agent), 2,2,2-trichloroethanol (alcohol), and a non-nucleophilic base (e.g., 2,6-lutidine or pyridine) to scavenge the HCl byproduct.
- Solvent: Dichloromethane (DCM) or anhydrous ether.
- Temperature: The reaction is typically exothermic and must be initiated at 0°C or lower to prevent polymerization of the fluoroacrylic moiety.
- Purification: The crude monomer is purified via vacuum distillation. Crucial: A radical inhibitor (e.g., hydroquinone or phenothiazine) must be present during distillation to prevent thermal polymerization.

Polymerization and Copolymerization

FATRICE is rarely used as a homopolymer due to its brittleness and specific optical requirements. It is most valuable when copolymerized with FATRIFE (the trifluoro- analog) or MATRIFE (2,2,2-trifluoroethyl methacrylate) to create materials with tunable thermal and optical properties.

Free Radical Polymerization Protocol

The following protocol is based on the methodologies established by the University of Le Mans (Ameduri et al.).

Reagents:

- Monomers: FATRICE (and comonomer FATRIFE/MATRIFE).
- Initiator: tert-butyl 2,2-dimethylperoxypropanoate (TBPPi) or AIBN.
- Solvent: Acetonitrile (AcN) or 1,1,1,3,3-pentafluorobutane (Solkane® 365 mfc).

Step-by-Step Workflow:

- Degassing: Place the monomer(s) and solvent in a Carius tube. Perform at least three freeze-pump-thaw cycles to remove oxygen (oxygen inhibits radical polymerization).
- Initiation: Add the initiator (TBPPi) under a nitrogen atmosphere.
- Polymerization: Seal the tube and immerse in a shaking oil bath at 74°C (for TBPPi) for approx. 16 hours.
- Precipitation: Pour the reaction mixture into an excess of cold methanol or n-pentane to precipitate the polymer.
- Drying: Dry the polymer under vacuum at 50°C until constant weight.

Copolymerization Kinetics (Reactivity Ratios)

Understanding the reactivity ratios (

) is vital for controlling the polymer chain architecture (random vs. blocky).

- System: Poly(MATRIFE-co-FATRICE)
- Reactivity Ratios (at 74°C):
 - [3][4]
 - [3][4]
- Interpretation: The methacrylate radical prefers to react with its own monomer (), while the FATRICE radical prefers to cross-react (). This suggests a tendency toward a gradient or statistical copolymer rather than a perfectly alternating one.[5]

Copolymerization Logic Diagram

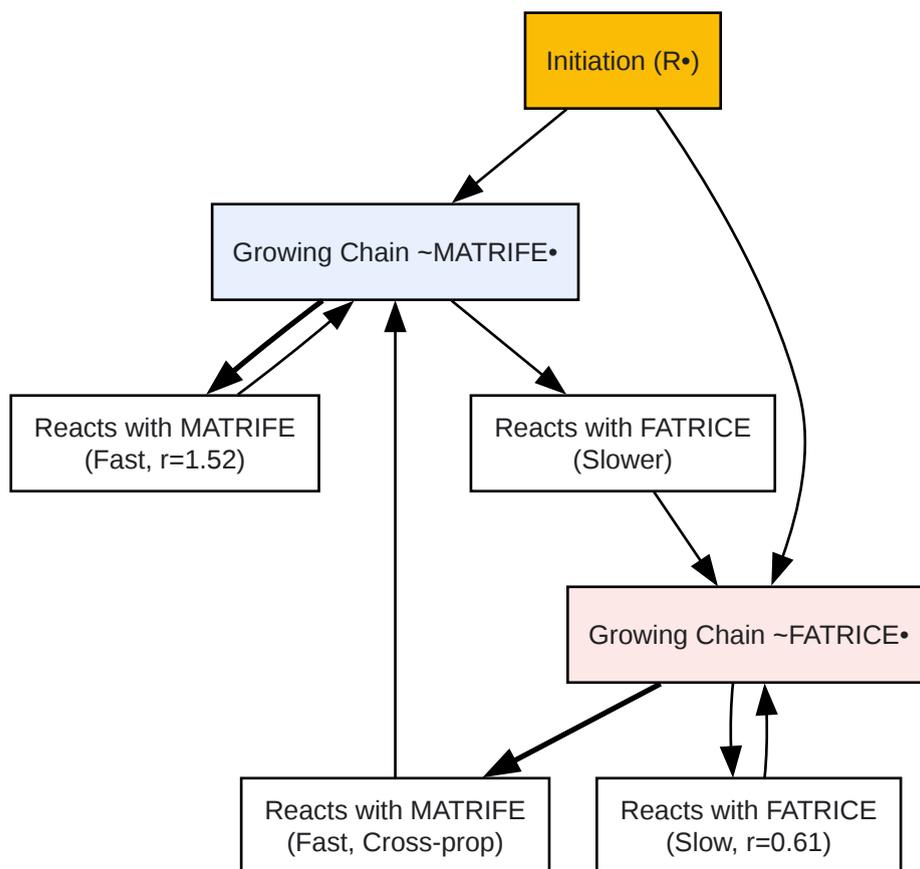


Figure 2: Kinetic preference in MATRIFE/FATRICE copolymerization.

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[1][2]

Characterization & Properties

NMR Spectroscopy

Verification of the FATRICE structure and copolymer composition is performed via

F and

¹H NMR.^{[3][4][6]}

- F NMR: The fluorine atom on the alpha-carbon of the acrylate exhibits a distinct chemical shift. In copolymers, this signal splits or shifts depending on the neighboring diad sequences (e.g., FATRICE-FATRICE vs. FATRICE-MATRIFE), allowing for microstructural analysis.

- H NMR: Used to quantify the ratio of the trichloroethyl group protons (FATRICE) vs. trifluoroethyl group protons (FATRIFE/MATRIFE).

Thermal Properties

FATRICE homopolymers and copolymers exhibit high thermal stability due to the C-F and C-Cl bonds.

Polymer Composition	Tg (°C)	Td (10% wt loss)
Poly(FATRIFE) (100% F)	~113°C	~340°C
Poly(FATRICE) (100% Cl)	~127°C	~300-310°C
Copolymer (50/50)	~120°C	~320°C

Note: The substitution of Fluorine (FATRIFE) with Chlorine (FATRICE) increases the Glass Transition Temperature (Tg) due to the bulkier chlorine atoms restricting chain mobility.

Optical Properties (The "Why" of FATRICE)

The primary motivation for synthesizing FATRICE is Refractive Index (RI) engineering.

- Fluorine (FATRIFE): Lowers RI ($n \approx 1.35 - 1.38$).
- Chlorine (FATRICE): Increases RI ($n > 1.45$).
- Application: By varying the feed ratio of FATRIFE to FATRICE, researchers can precisely dial in the refractive index to create the Core (High RI, high FATRICE) and Cladding (Low RI, high FATRIFE) of optical fibers without changing the base polymer chemistry significantly.

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